

2,2,3-trimethylbutanoic acid molecular weight

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Compound of Interest

Compound Name: 2,2,3-trimethylbutanoic acid

Cat. No.: B1268588

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An In-Depth Technical Guide to **2,2,3-Trimethylbutanoic Acid**: Molecular Weight and Physicochemical Properties

Introduction

2,2,3-Trimethylbutanoic acid, a branched-chain carboxylic acid, is a compound of interest in various fields of chemical synthesis. Its unique structure, featuring a five-carbon backbone with three methyl groups, imparts specific physical and chemical properties that make it a valuable intermediate in the production of pharmaceuticals, agrochemicals, and other specialty chemicals[1]. This guide provides a detailed overview of its molecular weight and the experimental protocols for its determination, tailored for researchers and professionals in drug development.

Core Physicochemical Data

A summary of the key quantitative data for **2,2,3-trimethylbutanoic acid** is presented below. These properties are fundamental for its application in chemical synthesis and analysis.

Property	Value
Molecular Weight	130.18 g/mol [2][3]
Monoisotopic Mass	130.099379685 Da[2]
Molecular Formula	C ₇ H ₁₄ O ₂ [1][2][3][4]
IUPAC Name	2,2,3-trimethylbutanoic acid[2]
CAS Number	49714-52-5[1][2][3]
Synonyms	2,2,3-Trimethylbutyric acid[1][2]

Experimental Determination of Molecular Weight

The molecular weight of a carboxylic acid like **2,2,3-trimethylbutanoic acid** can be determined through several established laboratory techniques. Titration is a primary and highly accurate method.

Method 1: Acid-Base Titration (Neutralization Equivalence)

This method relies on the stoichiometric neutralization of the carboxylic acid with a standardized base. The number of moles of the acid can be precisely determined from the volume and concentration of the base required to reach the equivalence point.

Protocol:

- **Sample Preparation:** Accurately weigh approximately 0.2 grams of **2,2,3-trimethylbutanoic acid** into a 125 mL Erlenmeyer flask. Record the mass to at least three decimal places[5].
- **Dissolution:** Dissolve the sample in approximately 25 mL of a suitable solvent, such as ethanol, to ensure a homogeneous solution[5].
- **Indicator Addition:** Add 2-3 drops of phenolphthalein indicator to the solution[5].
- **Titration Setup:** Fill a burette with a standardized solution of sodium hydroxide (NaOH) of a precisely known concentration (e.g., 0.1 M).

- **Titration Process:** Titrate the acid solution with the NaOH solution, swirling the flask continuously. The endpoint is reached when the solution turns a faint, persistent pink color[6].
- **Data Recording:** Record the final volume of the NaOH solution used.
- **Calculation:** The molecular weight (MW) is calculated using the following formula:

$$\text{MW} = (\text{mass of acid in grams}) / (\text{moles of acid})$$

Where the moles of acid are determined by:

$$\text{Moles of acid} = \text{Molarity of NaOH} \times \text{Volume of NaOH in Liters}$$

This calculation is based on the 1:1 mole ratio of the reaction between the monoprotic **2,2,3-trimethylbutanoic acid** and NaOH[5].

Method 2: Freezing Point Depression (Cryoscopy)

This colligative property-based method involves measuring the extent to which the freezing point of a pure solvent is lowered by the addition of the solute (**2,2,3-trimethylbutanoic acid**).

Protocol:

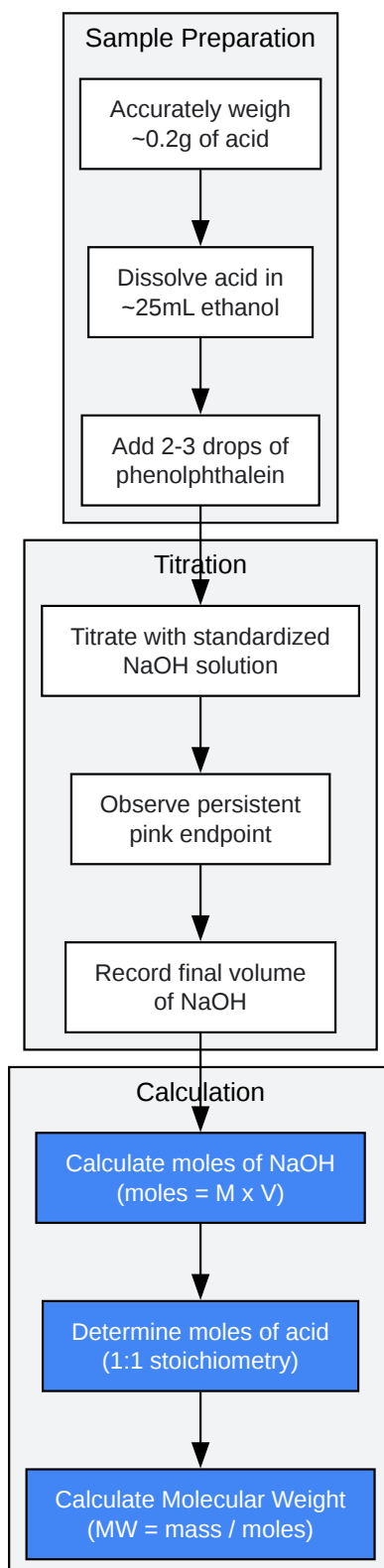
- **Solvent Freezing Point:** Determine the precise freezing point of a known mass of a suitable solvent (e.g., lauric acid or benzene) using a Beckmann thermometer[7][8].
- **Sample Addition:** Accurately weigh a small amount of **2,2,3-trimethylbutanoic acid** and dissolve it completely in the solvent[7].
- **Solution Freezing Point:** Measure the freezing point of the resulting solution. The difference between this and the solvent's freezing point is the freezing point depression (ΔT_f)[8].
- **Calculation:** The molecular weight (MW) is calculated using the formula:

$$\text{MW} = (K_f \times \text{mass of solute in kg}) / (\Delta T_f \times \text{mass of solvent in kg})$$

Where K_f is the cryoscopic constant of the solvent.

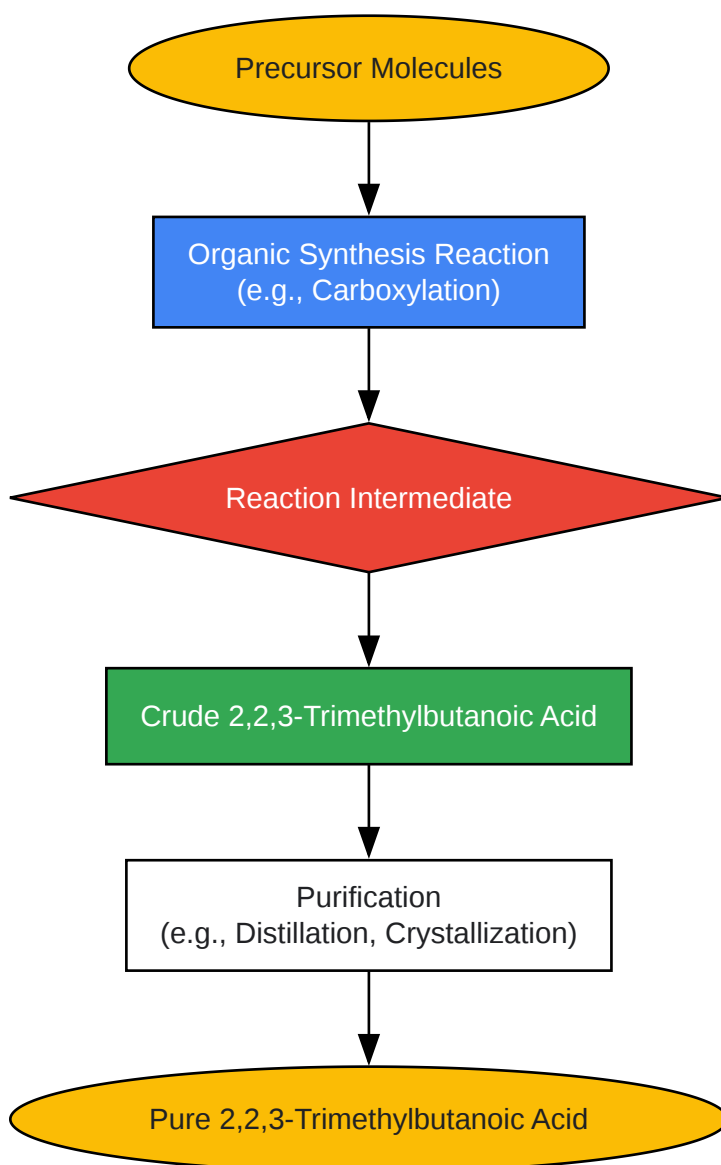
Workflow and Pathway Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of molecular weight and a conceptual pathway for its synthesis.



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Caption: Workflow for Molecular Weight Determination by Titration.



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Caption: Conceptual Synthesis Pathway for Carboxylic Acids.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com